Using paclobutrazol to enhance flowering and fruit set in research trials

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Compound of Interest	
Compound Name:	*Paclobutrazol*
Cat. No.:	*B3428284* Get Quote

Application Notes: **Paclobutrazol** for Enhanced Flowering and Fruit Set

Introduction

Paclobutrazol (PBZ) is a plant growth regulator belonging to the triazole family.[1] It is widely utilized in horticulture and agriculture to manage plant size, enhance flowering, and improve fruit set and quality.[2][3] Its primary mode of action is the inhibition of gibberellin (GA) biosynthesis, a class of hormones responsible for stem elongation and other developmental processes.[1][4] By reducing vegetative growth, **paclobutrazol** redirects the plant's energy and assimilates towards reproductive development, leading to increased flower induction and fruit production.[5][6] It also has been shown to enhance plant resistance to environmental stresses.[2][7]

Mechanism of Action

Paclobutrazol's primary effect is the inhibition of gibberellin biosynthesis.[4] Specifically, it blocks the enzyme ent-kaurene oxidase, a cytochrome P450 monooxygenase.[4] This enzyme is critical for the three-step oxidation of ent-kaurene to ent-kaurenoic acid, a key precursor in the GA pathway.[1][4] By blocking this step, PBZ effectively reduces the levels of all bioactive gibberellins.

The reduction in gibberellins leads to the accumulation of DELLA proteins, which are nuclear-localized transcriptional regulators.[4] In the absence of GAs, DELLA proteins act as repressors of GA-responsive genes, thereby inhibiting growth processes like cell elongation and division. [4] This mechanism results in the characteristic stunted vegetative growth and a shift in resource allocation to reproductive organs.[5] Additionally, because PBZ affects the isoprenoid pathway, it can lead to an increase in other hormones derived from this pathway, such as abscisic acid (ABA) and cytokinins, which can also influence flowering and stress responses.[1] [7]

Caption: **Paclobutrazol** inhibits GA biosynthesis, leading to DELLA protein accumulation and growth repression.

Data Presentation
Table 1: Efficacy of **Paclobutrazol** on Flowering and Yield in Mango (cv. Alphonso)

Data summarized from an eight-year field trial. The most effective treatment is highlighted.

Treatment (Application Time Before Bud Break)	Dose (per meter of canopy)	Mean Flowering Shoots (%)	Mean Fruit Yield (kg/plant)	Yield Increase over Control (%)
Control	0 ml	73.8[8]	13.1[8]	-
D1T1 (60 days)	3 ml	85.1	18.5	41.2
D1T2 (90 days)	3 ml	89.9[8][9]	22.0[8]	67.9[8][9]
D1T3 (120 days)	3 ml	86.2	19.4	48.1
D2T1 (60 days)	5 ml	84.3	17.9	36.6
D2T2 (90 days)	5 ml	87.5	20.1	53.4
D2T3 (120 days)	5 ml	85.8	18.8	43.5

Source: Reddy, Y.T.N. and Kurian, R.M. (2014).[8][9]

Table 2: Recommended Application Rates and Timing for Various Fruit Crops

Crop	Application Method	Recommended Dose	Application Timing	Notes
Mango	Soil Drench	3-5 ml/m canopy diameter[9]	90-120 days before bud break[8][9]	Soil application is most effective. [10][11]
Peach	Foliar Spray	150-200 times dilution of 75% WP	Late May to early July	Adjust concentration based on tree vigor and variety. [12]
Pear	Soil Application	0.5-1.0 g of 15% WP per m² of canopy	Spring	Rake into the soil after application. [12]
Apple	Foliar Spray	1000-2000 ppm	Spring (May) for current year effect; Summer (July) for next year.[13]	High rates may reduce fruit size. [13]
Jamun	Soil Drench	1.0 g a.i./m of canopy diameter	October	Can advance flowering by ~12 days.[14]
Citrus	Soil Drench / Foliar Spray	1 g a.i./m of canopy diameter	Post-harvest to early January	Increases leafless floral shoots.[15]

Experimental Protocols

Protocol 1: Paclobutrazol Application in Field Trials

Objective: To apply **paclobutrazol** uniformly to experimental units to assess its impact on plant growth, flowering, and fruiting.

Materials:

- **Paclobutrazol** formulation (e.g., 23% SC, 15% WP)

- Measuring cylinders and weighing balance

- Water source

- Sprayer (for foliar application)

- Hand hoe or rake (for soil drench)

- Personal Protective Equipment (PPE): gloves, goggles, lab coat

Method 1: Soil Drench / Collar Drench This method is often the most effective for fruit trees, ensuring good uptake and long-lasting effects.[10][11]

- Timing: Apply 90-120 days prior to the expected time of flower bud break.[8][9] For many fruit trees, this is post-harvest or during the fall.[5][12]

- Dosage Calculation: Calculate the required amount of PBZ based on the canopy diameter of each tree. For example, for mango, a common dose is 3 ml of a 25% SC formulation per meter of canopy diameter.[8][9]

- Preparation: In a clean container, dilute the calculated dose of **paclobutrazol** in 1-2 liters of water per tree.[5]

- Application:

  - Clear away weeds and debris from the base of the tree trunk.

  - Dig a small, shallow circular trench (5 cm deep) in the soil around the base of the trunk, approximately 2-3 feet away from the trunk.[5]

  - Pour the diluted PBZ solution evenly into the trench.

  - Cover the trench with soil after application.[5]

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- If conditions are dry, a light irrigation after application is recommended to facilitate uptake. [10]

Method 2: Foliar Spray This method has a quicker effect but may be less persistent than soil application.[12]

- Timing: Apply during periods of active vegetative growth or at a specific time relative to flowering (e.g., 4 weeks after flowering for fruit trees, or when shoots reach a certain length). [12][13]

- Concentration Preparation: Prepare the desired spray solution. Concentrations typically range from 500 to 2000 ppm depending on the crop and desired effect.[12] The addition of a non-ionic surfactant can improve leaf coverage.[16]

- Application:

  - Using a calibrated sprayer, apply the solution to the plant's foliage.

  - Ensure thorough coverage, spraying until the point of runoff.

  - It is best to spray in the morning or evening to avoid rapid evaporation and potential leaf burn.[12]

Protocol 2: Evaluation of Fruit Set

Objective: To quantify the percentage of flowers that successfully develop into fruits following **paclobutrazol** treatment.[16]
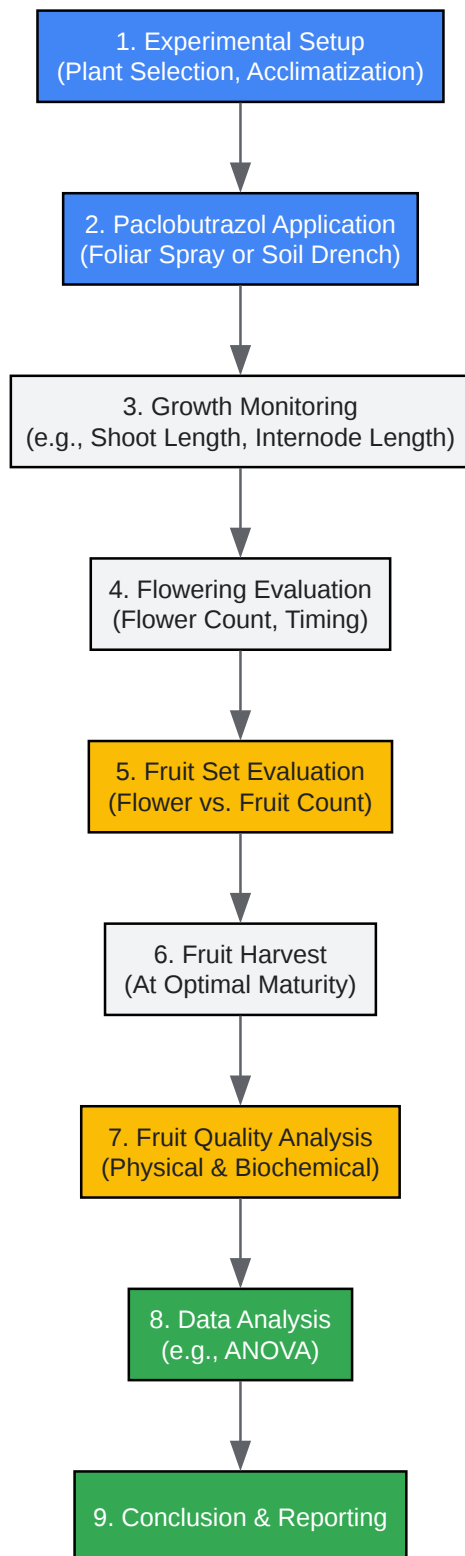
Materials:

- Waterproof tags and permanent markers

- Data collection sheets or notebook

Procedure:

- Branch Selection: At the onset of flowering (full bloom), select and tag 3-5 representative branches on each tree in the control and treatment groups.

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- Flower Count: Carefully count the total number of open flowers on each tagged branch and record this number.

- Fruit Count: After the natural fruit drop period has occurred (typically 10-21 days after full bloom), return to the same tagged branches.

- Count Developing Fruits: Count the number of developing fruits (fruitlets) on each tagged branch and record this number.

- Calculation: Calculate the fruit set percentage for each branch using the following formula:

  - % Fruit Set = (Number of Fruits / Initial Number of Flowers) x 100

- Data Analysis: Average the percentages for all tagged branches on a single tree to obtain the mean fruit set per tree. Use statistical methods like ANOVA to compare the means between treatment groups.[16]

General Workflow for a Paclobutrazol Efficacy Study

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┌─────────────────────────────────┐
│   1. Experimental Setup         │
│ (Plant Selection, Acclimatization) │
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│   2. Paclobutrazol Application  │
│  (Foliar Spray or Soil Drench)  │
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│   3. Growth Monitoring          │
│ (e.g., Shoot Length, Internode Length) │
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│   4. Flowering Evaluation       │
│   (Flower Count, Timing)        │
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│   5. Fruit Set Evaluation       │
│   (Flower vs. Fruit Count)      │
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│   6. Fruit Harvest              │
│   (At Optimal Maturity)         │
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│   7. Fruit Quality Analysis     │
│   (Physical & Biochemical)      │
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│   8. Data Analysis              │
│   (e.g., ANOVA)                 │
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│   9. Conclusion & Reporting     │
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Caption: General workflow for a **Paclobutrazol** efficacy study.

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Protocol 3: Assessment of Fruit Quality Parameters

Objective: To assess the key physical and biochemical characteristics of harvested fruit to determine the effect of **paclobutrazol** on quality.

Materials:

- Calibrated digital scale

- Digital calipers

- Calibrated refractometer

- Blender/homogenizer

- pH meter

- Burette, flasks, and stand for titration

- Phenolphthalein indicator

- 0.1 N Sodium Hydroxide (NaOH) solution

- Distilled water

Procedure:

- Sampling: At harvest, collect a random sample of 10-20 fruits from each experimental tree.

- Physical Parameters:

  - Fruit Weight: Weigh each individual fruit using a digital scale and calculate the average weight.[8]

  - Fruit Size: Use digital calipers to measure the length and diameter of each fruit and calculate the average.

- Biochemical Parameters:

- Sample Preparation: Juice is extracted from a sample of fruit pulp for analysis.

- Total Soluble Solids (TSS):

  - Place a few drops of the fruit juice onto the prism of a calibrated refractometer.

  - Record the reading in °Brix. This value primarily represents the sugar content.[16]

- Titratable Acidity (TA):

  - Weigh a known amount of fruit pulp (e.g., 10 g) and homogenize it with a known volume of distilled water (e.g., 90 mL).

  - Filter the mixture to get a clear juice sample.

  - Take a known volume of the juice (e.g., 10 mL) and place it in a flask. Add 2-3 drops of phenolphthalein indicator.

  - Titrate the sample with 0.1 N NaOH solution until a faint pink color persists.

  - Record the volume of NaOH used and calculate the TA, typically expressed as a percentage of the dominant acid (e.g., citric acid for citrus, malic acid for apples).[16]

- Maturity Index: Calculate the TSS/TA ratio by dividing the TSS (°Brix) by the TA (%). This is a key indicator of fruit flavor and maturity.[16]

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